

"history and discovery of diammonium adipate"

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Compound of Interest

Compound Name: *Diammonium adipate*

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An In-depth Technical Guide on the History and Discovery of **Diammonium Adipate**

Abstract

Diammonium adipate, with the IUPAC name Bis(azanium) hexanedioate, is an ammonium salt of the dicarboxylic acid, adipic acid.^[1] While not as widely known as its precursor, its history is intrinsically linked to the development of modern polymers, specifically Nylon 6,6. Initially a laboratory chemical, its significance has evolved, positioning it as a key intermediate in emerging bio-based manufacturing routes for adipic acid. This guide provides a comprehensive overview of the history, synthesis, properties, and experimental protocols associated with **diammonium adipate**, tailored for researchers in chemistry and drug development.

Historical Context and Discovery

The research trajectory of **diammonium adipate** is closely tied to the commercialization of adipic acid. The primary driver for adipic acid production was the invention of Nylon 6,6 by Wallace Carothers at DuPont in the 1930s.^[2] Nylon 6,6 is a polyamide synthesized from two six-carbon monomers: adipic acid and hexamethylenediamine.^{[3][4]}

The direct precursor salt for this polymerization is hexamethylenediammonium adipate, often called "nylon salt".^{[1][2][3]} This salt is formed through the acid-base neutralization of adipic acid and hexamethylenediamine. **Diammonium adipate** is the simpler analogue, formed from adipic acid and ammonia. Its study and synthesis are rooted in the fundamental acid-base chemistry that underpins the formation of these "nylon salts," which proved crucial for achieving the precise 1:1 stoichiometric ratio required for high molecular weight polymer synthesis.^[2]

While the initial focus was on petrochemical routes, modern research has shifted towards sustainability. In this context, **diammonium adipate** has gained new importance as a central intermediate in processes for producing and recovering adipic acid from fermentation broths, bridging the gap between biotechnology and industrial chemistry.[1][3]

Synthesis Pathways

The synthesis of **diammonium adipate** is fundamentally an acid-base reaction. However, its formation is best understood in the context of the production of its precursor, adipic acid, which has followed two major historical pathways.

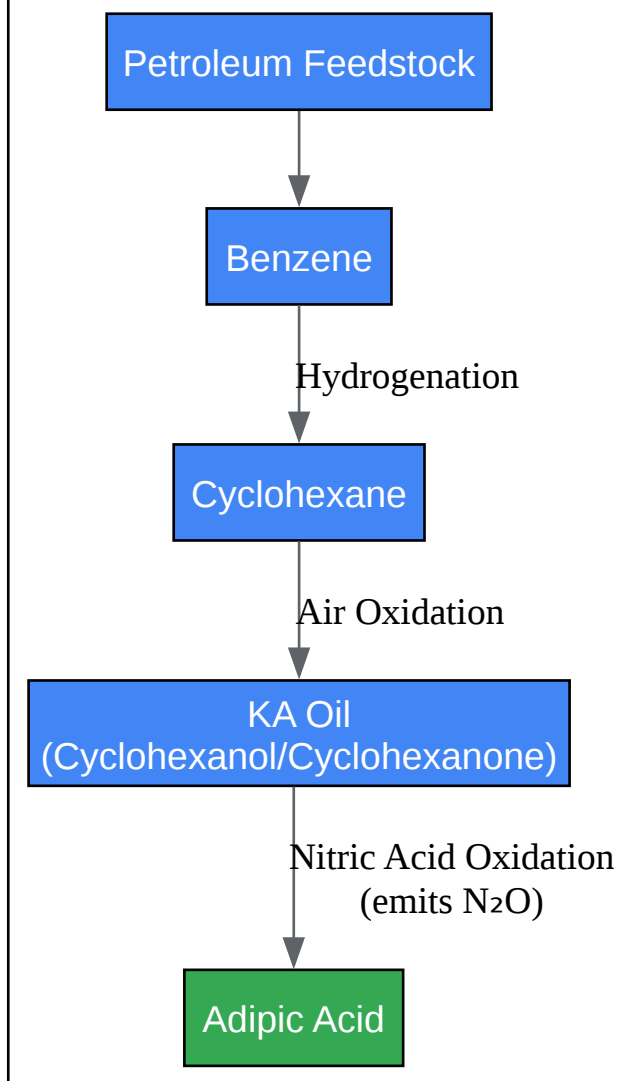
Petrochemical Route to Adipic Acid

The traditional and still dominant industrial method for producing adipic acid relies on petroleum-derived feedstocks.[5] The process begins with cyclohexane, which undergoes a two-step oxidation.

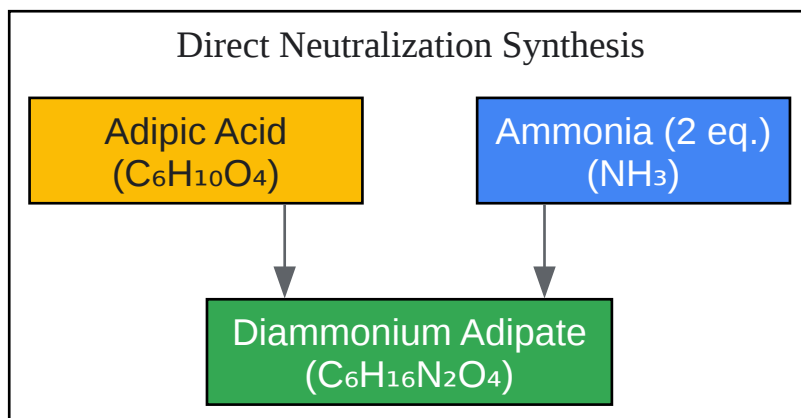
- **Cyclohexane Oxidation:** In the first step, cyclohexane is oxidized using air to produce a mixture of cyclohexanol and cyclohexanone, known as KA oil (Ketone-Alcohol oil).[6][7]
- **Nitric Acid Oxidation:** The KA oil is then oxidized with concentrated nitric acid, which cleaves the cyclohexane ring to form adipic acid.[6][7]

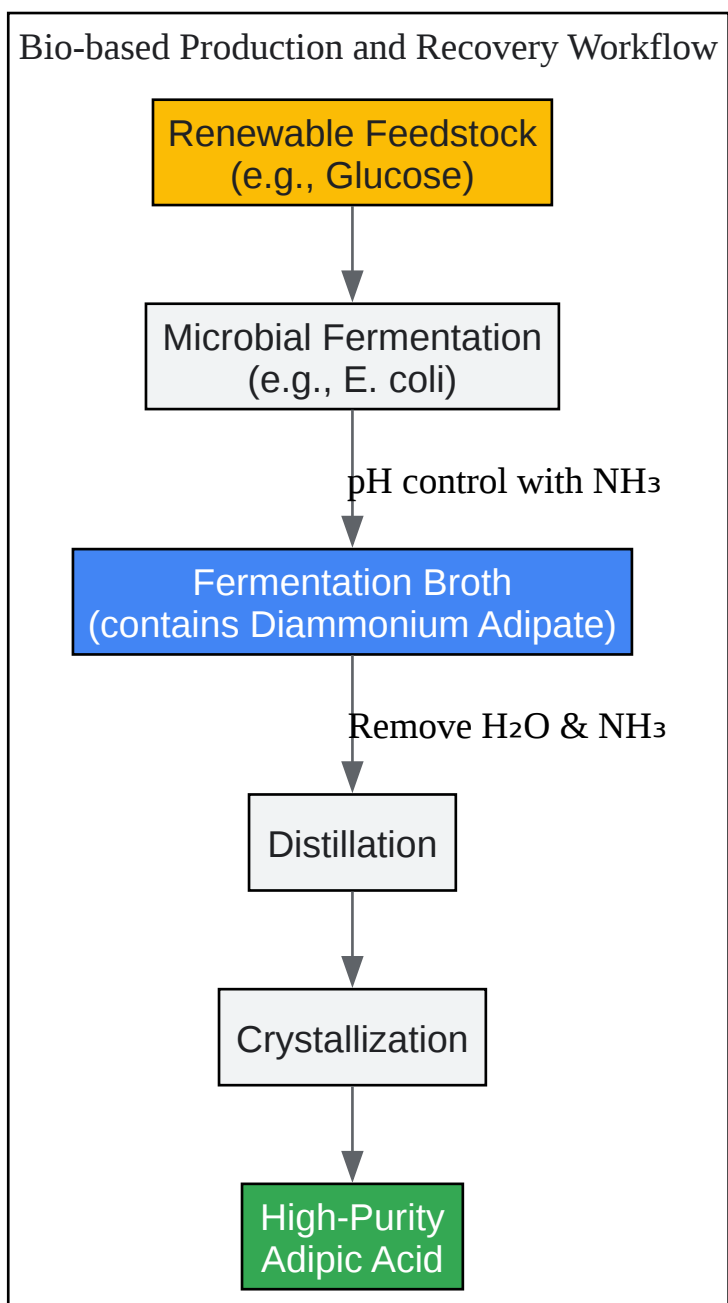
This method, while efficient, is a significant source of industrial emissions of nitrous oxide (N_2O), a potent greenhouse gas.[6][8] Once pure adipic acid is isolated, it can be used to synthesize **diammonium adipate**.

Petrochemical Synthesis of Adipic Acid



Direct Neutralization Synthesis





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References

- 1. Diammonium adipate | 3385-41-9 | Benchchem [benchchem.com]
- 2. paci.com.au [paci.com.au]
- 3. Diammonium adipate | 19090-60-9 | Benchchem [benchchem.com]
- 4. High-purity adipic acid for industrial manufacturing processes [penpet.com]
- 5. tandfonline.com [tandfonline.com]
- 6. Understanding the Production Process of Adipic Acid [chemanalyst.com]
- 7. Adipic acid - Wikipedia [en.wikipedia.org]
- 8. Sustainable nylon production made possible by bacteria discovery | Biological Sciences | Biology [biology.ed.ac.uk]
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